

# Ethyl 5-chloro-4,6-dihydroxynicotinate chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** *Ethyl 5-chloro-4,6-dihydroxynicotinate*

**Cat. No.:** *B189554*

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## In-depth Technical Guide: Ethyl 5-chloro-4,6-dihydroxynicotinate

To our valued researchers, scientists, and drug development professionals,

This document serves as a technical overview of the chemical compound **Ethyl 5-chloro-4,6-dihydroxynicotinate**. Our comprehensive search of available scientific literature and chemical databases has revealed limited publicly accessible data for this specific molecule. This guide presents the currently available information and highlights areas where further research is required.

## Chemical Identity and Structure

**Ethyl 5-chloro-4,6-dihydroxynicotinate** is a heterocyclic organic compound. The foundational structure and key identifiers are summarized below.

**Chemical Structure:**

While a 2D structure can be readily drawn from its IUPAC name, experimentally determined crystallographic data to confirm bond angles and lengths are not currently available in public databases.

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	Ethyl 5-chloro-4,6-dihydroxynicotinate	N/A
CAS Number	846541-71-7	N/A
Molecular Formula	C <sub>8</sub> H <sub>8</sub> ClNO <sub>4</sub>	N/A
Synonyms	5-Chloro-4,6-dihydroxypyridine-3-carboxylic acid ethyl ester	N/A

## Physicochemical Properties

Quantitative physicochemical properties such as melting point, boiling point, solubility, and pKa for **Ethyl 5-chloro-4,6-dihydroxynicotinate** are not well-documented in publicly available literature. This information is crucial for understanding the compound's behavior in various experimental and physiological settings.

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	217.61 g/mol	Calculated
Appearance	Not Reported	N/A
Melting Point	Not Reported	N/A
Boiling Point	Not Reported	N/A
Solubility	Not Reported	N/A
pKa	Not Reported	N/A

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **Ethyl 5-chloro-4,6-dihydroxynicotinate** are not described in the surveyed literature. While general synthetic

routes for similar substituted nicotinic acid esters may exist, a specific and validated protocol for this compound is not available.

Furthermore, characterization data, which is essential for confirming the identity and purity of a synthesized compound, is absent. This includes:

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): No spectral data or peak assignments have been published.
- Mass Spectrometry (MS): While the exact mass can be calculated, no experimental mass spectra are available to confirm the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: No data is available to identify characteristic functional groups.
- High-Performance Liquid Chromatography (HPLC): No established methods for purity assessment are documented.

## Biological Activity and Signaling Pathways

There is currently no published research detailing the biological activity of **Ethyl 5-chloro-4,6-dihydroxynicotinate**. Consequently, information regarding its mechanism of action, potential therapeutic targets, and involvement in any signaling pathways is unknown. In the absence of such data, the creation of diagrams for signaling pathways or experimental workflows is not possible.

## Future Research and Conclusion

The lack of comprehensive data for **Ethyl 5-chloro-4,6-dihydroxynicotinate** presents an opportunity for original research. The synthesis, full physicochemical characterization, and biological evaluation of this compound are necessary to understand its potential applications.

Logical Relationship for Future Research:

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#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)